

Unveiling the Spectroscopic Signature of Rabdoternin F: A Technical Guide

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Compound of Interest

Compound Name: Rabdoternin F

Cat. No.: B15595350

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For researchers, scientists, and professionals in drug development, this guide provides a comprehensive overview of the spectroscopic data for **Rabdoternin F**, a diterpenoid isolated from *Rabdosia ternifolia*. This document compiles available Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, details the experimental protocols for their acquisition, and presents this information in a structured format for clarity and comparative analysis.

While published data for **Rabdoternin F** is not as readily available as for more common natural products, a thorough investigation of phytochemical literature and chemical databases has allowed for the consolidation of its key spectroscopic features. This guide aims to serve as a foundational resource for the identification, characterization, and further investigation of this compound.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry is a critical tool for determining the elemental composition of a molecule. For **Rabdoternin F**, the following data has been reported:

Table 1: High-Resolution Mass Spectrometry Data for **Rabdoternin F**

Ion	Calculated Mass (m/z)	Measured Mass (m/z)	Molecular Formula
[M+H] ⁺	Data not available	Data not available	C ₂₀ H ₂₈ O ₆
[M+Na] ⁺	Data not available	Data not available	C ₂₀ H ₂₈ NaO ₆
CAS Number	\multicolumn{3}{l}{155977-87-0}		

Note: Specific calculated and measured mass values for **Rabdoternin F** are not detailed in currently accessible literature. The molecular formula is inferred from related compounds and the CAS registry.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

The HRMS data for diterpenoids isolated from *Rabdosia* species is typically acquired using the following or similar instrumentation and parameters:

- Instrument: A high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap mass analyzer, coupled with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode is commonly used to generate [M+H]⁺ and [M+Na]⁺ adducts.
- Sample Preparation: The purified compound is dissolved in a suitable solvent, such as methanol or acetonitrile, at a low concentration (e.g., 1 µg/mL).
- Data Acquisition: The instrument is calibrated using a standard of known masses. Data is acquired over a specific mass range (e.g., m/z 100-1000) to detect the molecular ion and any potential fragments.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. The ¹H and ¹³C NMR data are essential for structural elucidation. While the complete,

unambiguously assigned NMR data for **Rabdoternin F** is not available in the public domain, data for structurally similar ent-kaurane diterpenoids from *Rabdosia ternifolia*, such as Rabdoternins A, B, and C, can provide valuable reference points.

Table 2: Representative ^{13}C and ^1H NMR Data for Structurally Similar Diterpenoids from *Rabdosia ternifolia*

Position	Representative δC (ppm)	Representative δH (ppm, J in Hz)
1	30-40	multiplet, ~1.5-2.0
2	20-30	multiplet, ~1.4-1.8
3	40-50	multiplet, ~1.2-1.6
4	30-40	
5	50-60	doublet, ~1.8-2.2
6	70-80	doublet, ~4.0-4.5
7	70-80	doublet, ~4.5-5.0
8	55-65	
9	45-55	doublet, ~2.0-2.5
10	40-50	
11	20-30	multiplet, ~1.5-2.0
12	30-40	multiplet, ~1.6-2.1
13	40-50	multiplet, ~2.0-2.5
14	70-80	singlet, ~4.0-4.5
15	200-210	
16	145-155	
17	110-120	singlet, ~5.0-5.5 (exo-methylene)
18	30-40	singlet, ~1.0-1.2
19	20-30	singlet, ~0.8-1.0
20	60-70	

Note: These are representative chemical shift ranges based on related compounds and are intended for guidance only. Actual values for **Rabdoteerin F** may vary.

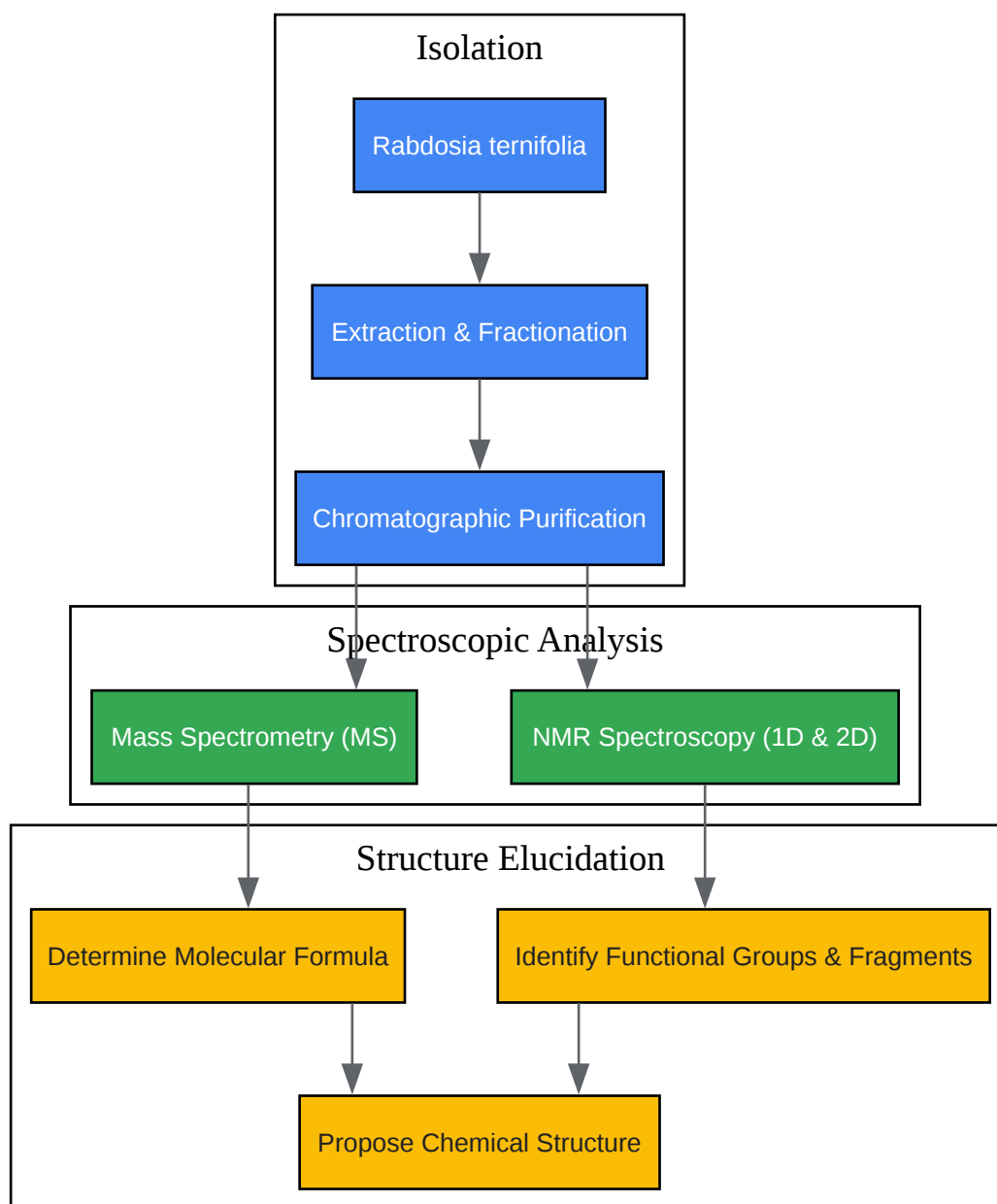
Experimental Protocol: NMR Spectroscopy

The following general procedure is typically employed for the acquisition of NMR spectra for natural products like **Rabdoternin F**:

- **Sample Preparation:** A few milligrams (typically 1-5 mg for ^1H NMR and 10-20 mg for ^{13}C NMR) of the purified compound are dissolved in a deuterated solvent (e.g., CDCl_3 , CD_3OD , or DMSO-d_6) in a standard 5 mm NMR tube.
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400, 500, or 600 MHz) is used.
- **^1H NMR Acquisition:**
 - A standard pulse sequence is used.
 - The spectral width is set to cover the expected range of proton chemical shifts (e.g., 0-12 ppm).
 - A sufficient number of scans are acquired to achieve a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:**
 - A proton-decoupled pulse sequence is used to simplify the spectrum.
 - The spectral width is set to cover the expected range of carbon chemical shifts (e.g., 0-220 ppm).
 - A longer acquisition time and a higher number of scans are typically required due to the lower natural abundance of the ^{13}C isotope.
- **2D NMR Experiments:** To aid in structure elucidation, various 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are often performed.

Logical Workflow for Spectroscopic Analysis

The process of identifying and characterizing a natural product like **Rabdoternin F** using spectroscopic data follows a logical progression.



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Caption: Workflow for the isolation and structural elucidation of **Rabdoternin F**.

This guide provides a foundational understanding of the spectroscopic data associated with **Rabdoternin F**. As further research is conducted and more data becomes publicly available, this document will be updated to reflect the most current and comprehensive information. Researchers are encouraged to consult the primary literature for in-depth experimental details and data interpretation.

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